

An In-depth Technical Guide to 3-Iodophenylacetic Acid

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Compound of Interest

Compound Name: 3-Iodophenylacetic acid

Cat. No.: B158595

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and experimental details of **3-Iodophenylacetic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Properties of 3-Iodophenylacetic Acid

3-Iodophenylacetic acid is a substituted aromatic carboxylic acid. Its fundamental chemical data are summarized below.

Property	Value	References
Molecular Formula	C ₈ H ₇ IO ₂	[1][2][3]
Molecular Weight	262.04 g/mol	[2][4]
CAS Number	1878-69-9	[1][2][4]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	127-131 °C	[1][3][4]
Linear Formula	IC ₆ H ₄ CH ₂ CO ₂ H	[4]
SMILES	O=C(O)CC1=CC=CC(I)=C1	[2]

Experimental Protocols

Synthesis of 3-Iodophenylacetic Acid from 2-(3-iodophenyl)acetonitrile

A common and effective method for the synthesis of **3-Iodophenylacetic acid** is through the hydrolysis of 2-(3-iodophenyl)acetonitrile.[1]

Materials:

- 2-(3-iodophenyl)acetonitrile (0.2 g)
- 1.0 M aqueous sodium hydroxide (NaOH) solution (1.0 mL)
- 1.0 M hydrochloric acid (HCl) solution
- Ether
- Distilled water
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

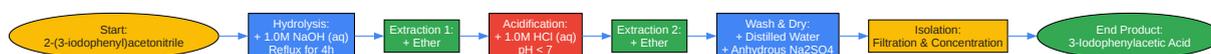
- **Reaction Setup:** In a round-bottom flask, dissolve 0.2 g of 2-(3-iodophenyl)acetonitrile in 1.0 mL of a 1.0 M aqueous sodium hydroxide solution.[1]
- **Hydrolysis:** Heat the reaction mixture to reflux and maintain for 4 hours.[1]
- **Extraction (1):** After cooling, extract the aqueous phase with ether to remove any unreacted starting material or non-acidic impurities.[1]
- **Acidification:** Acidify the aqueous phase with a 1.0 M hydrochloric acid solution until the pH is less than 7.[1]
- **Extraction (2):** Perform another extraction of the acidified aqueous phase with ether.[1]

- Washing and Drying: Combine the organic phases from the second extraction, wash with distilled water, and dry over anhydrous sodium sulfate.[1]
- Isolation: Remove the desiccant by filtration and concentrate the filtrate under reduced pressure to yield the final product, **3-Iodophenylacetic acid**. [1]

Yield: This procedure typically results in a yield of approximately 83% (0.17 g).[1]

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis of **3-Iodophenylacetic acid** as detailed in the experimental protocol.



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Synthesis Workflow for **3-Iodophenylacetic Acid**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com